

Safe Disposal of 5-Carboxymethylaminomethyluridine: A Procedural Guide

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Compound of Interest

Compound Name: 5-Carboxymethylaminomethyluridine

Cat. No.: B1212367

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For researchers and scientists engaged in drug development and other laboratory research, the proper disposal of chemical compounds is a critical component of laboratory safety and environmental responsibility. This guide provides a detailed, step-by-step procedure for the safe disposal of **5-Carboxymethylaminomethyluridine**, ensuring compliance with general laboratory safety standards.

While **5-Carboxymethylaminomethyluridine** is not classified as a hazardous substance under GHS/CLP regulations, its toxicological properties have not been thoroughly investigated. [1] Therefore, it is imperative to handle it with care and follow standard procedures for chemical waste disposal.

Physical and Chemical Properties

A summary of the key physical and chemical properties of **5-Carboxymethylaminomethyluridine** is provided below. This information is essential for its safe handling and storage.

Property	Value	Source
Molecular Formula	C ₁₂ H ₁₇ N ₃ O ₈	PubChem[2]
Molecular Weight	331.28 g/mol	PubChem[2]
Appearance	Solid (assumed)	General knowledge
Solubility	No data available	
Stability	Stable under recommended storage conditions.	Generic SDS information[3]
Incompatible Materials	Strong oxidizing agents.	Generic SDS information[3]

Pre-Disposal Safety Precautions

Before beginning any disposal procedures, ensure that all personnel are equipped with the appropriate Personal Protective Equipment (PPE). Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to minimize the risk of inhalation.[4]

Recommended PPE:

- Eye Protection: Chemical safety goggles or a face shield.[5]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile).[5]
- Body Protection: A laboratory coat.[4]

Step-by-Step Disposal Protocol

The following protocol outlines the procedural steps for the safe disposal of **5-Carboxymethylaminomethyluridine** and associated contaminated materials. This process is designed to prevent environmental contamination and ensure the safety of laboratory personnel.

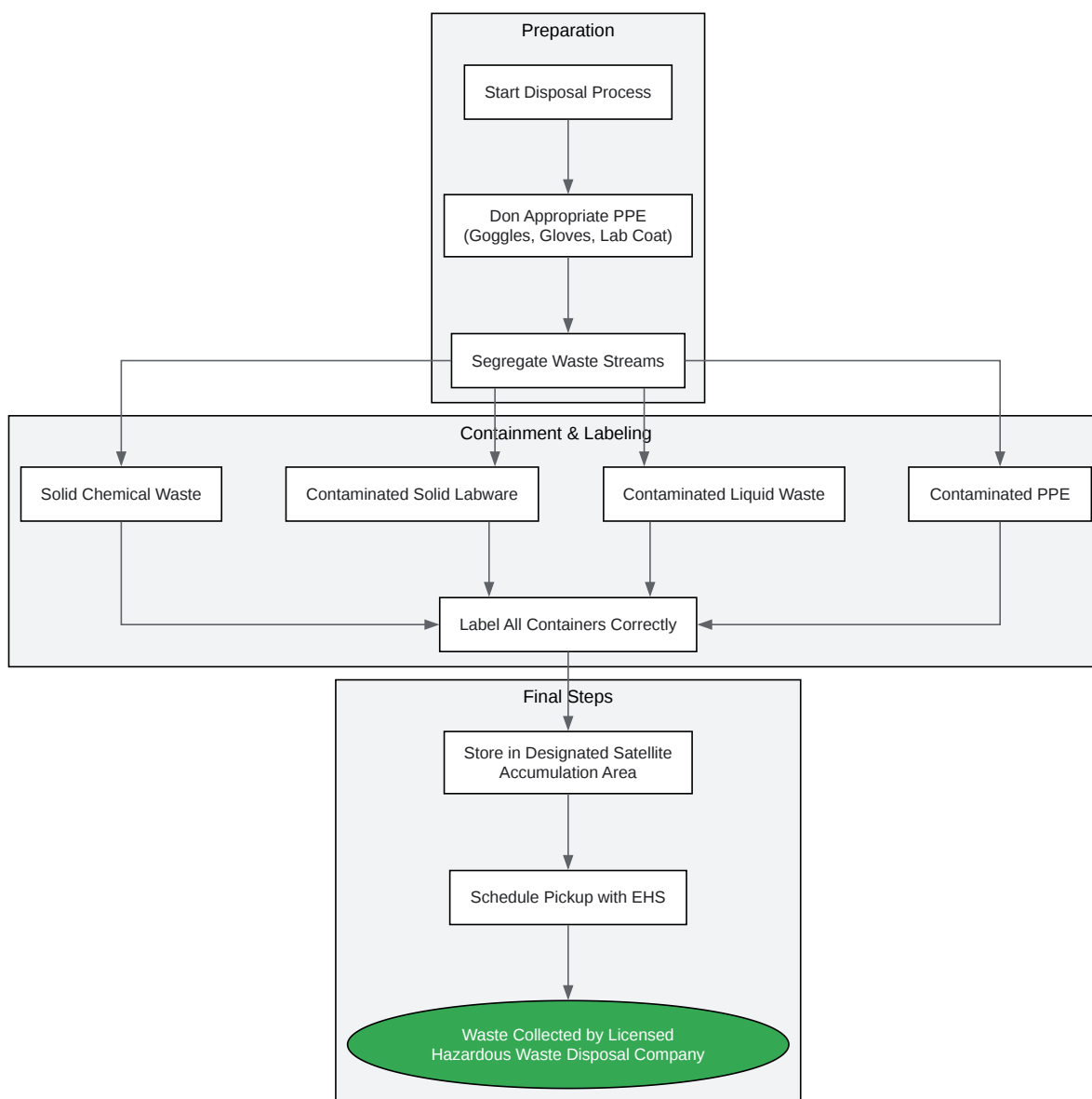
- Waste Segregation:
 - Properly segregate all waste materials generated during the handling and use of **5-Carboxymethylaminomethyluridine**. [4]

- Categorize waste into the following streams:
 - Solid Chemical Waste: Unused or expired **5-Carboxymethylaminomethyluridine** powder.
 - Contaminated Labware (Solid): Items such as weigh boats, pipette tips, and microfuge tubes that have come into direct contact with the compound.
 - Contaminated Labware (Liquid Waste): Rinsate from cleaning glassware (e.g., beakers, flasks) that contained the compound and solvents used to dissolve the compound.[\[4\]](#)
 - Contaminated Personal Protective Equipment (PPE): Used gloves, disposable lab coats, and any other PPE contaminated with the compound.[\[4\]](#)
- Waste Containment and Labeling:
 - Use appropriate, leak-proof, and clearly labeled hazardous waste containers for each waste stream.[\[4\]](#)
 - Containers for solid waste should be securely sealed.
 - Liquid waste containers must be made of a compatible material and have a tightly fitting cap.[\[6\]](#)
 - Each container label should include:
 - The words "Hazardous Waste" (as a precaution).
 - The full chemical name: "**5-Carboxymethylaminomethyluridine**".
 - The CAS Number: 69181-26-6.[\[2\]](#)
 - An approximate amount or concentration of the waste.
 - The date of accumulation.
- Waste Storage:

- Store sealed hazardous waste containers in a designated, well-ventilated, and secure satellite accumulation area.[\[4\]](#)
- Ensure the storage area is away from incompatible materials, such as strong oxidizing agents.[\[5\]](#)
- Scheduling Waste Pickup:
 - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.[\[4\]](#)
 - Do not attempt to dispose of this chemical down the drain or in the regular trash.[\[4\]](#)

Disposal Workflow Diagram

The following diagram illustrates the logical flow of the disposal process for **5-Carboxymethylaminomethyluridine**.



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Caption: Disposal workflow for **5-Carboxymethylaminomethyluridine**.

This comprehensive approach to the disposal of **5-Carboxymethylaminomethyluridine** will help ensure a safe laboratory environment and adherence to best practices for chemical waste

management. Always consult your institution's specific EHS guidelines, as local regulations may vary.

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References

- 1. biosynth.com [biosynth.com]
- 2. 5-Carboxymethylaminomethyluridine | C₁₂H₁₇N₃O₈ | CID 194306 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. static.cymitquimica.com [static.cymitquimica.com]
- 4. benchchem.com [benchchem.com]
- 5. fishersci.com [fishersci.com]
- 6. rtong.people.ust.hk [rtong.people.ust.hk]
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